

safety, handling, and disposal of 1-Phenylbutan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Phenylbutan-2-ol**

Cat. No.: **B045080**

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Disposal of **1-Phenylbutan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and disposal procedures for **1-Phenylbutan-2-ol** (CAS: 701-70-2). Adherence to these guidelines is critical for ensuring a safe laboratory environment and compliance with regulatory standards.

Chemical Identification and Properties

1-Phenylbutan-2-ol, also known as α -Ethylphenethyl alcohol, is a secondary alcohol.^{[1][2]} Its fundamental properties are summarized below.

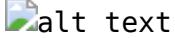
Table 1: Physical and Chemical Properties of **1-Phenylbutan-2-ol**

Property	Value	Source
IUPAC Name	1-phenylbutan-2-ol	[1] [2]
Synonyms	α-Ethylphenethyl alcohol, Benzyl ethyl carbinol	[1]
CAS Number	701-70-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ O	[1] [2] [3]
Molecular Weight	150.22 g/mol	[1] [3]
InChIKey	LYUPJHVGLFETDG- UHFFFAOYSA-N	[1]

Hazard Identification and Safety

1-Phenylbutan-2-ol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 2: GHS Hazard Classification for **1-Phenylbutan-2-ol**

Pictogram	Signal Word	Hazard Class	Hazard Code	Hazard Statement
	Warning	Skin Corrosion/Irritation n	H315	Causes skin irritation. [1] [3]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1] [3]		
Specific Target Organ Toxicity — Single Exposure	H335	May cause respiratory irritation. [1] [3]		

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate controls and PPE for the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

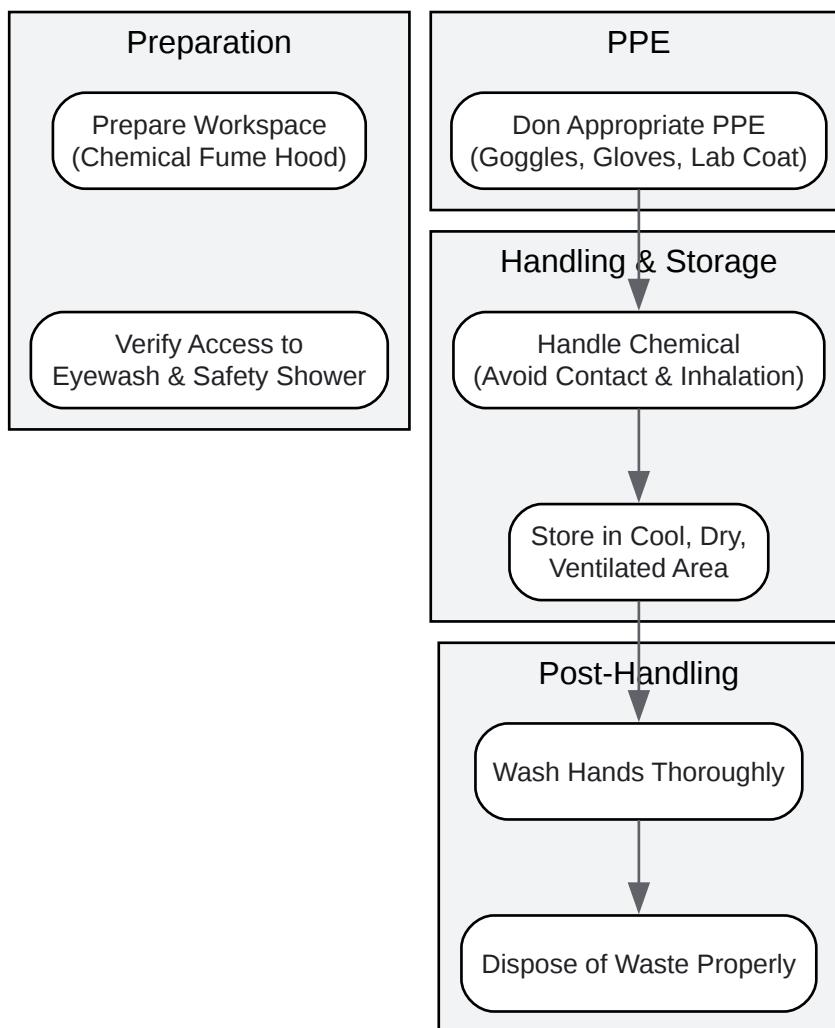
Protection Type	Required PPE	Rationale and Best Practices
Eye and Face	Chemical safety goggles and a face shield. [4]	Must be worn when there is a splash hazard. Standard prescription glasses are not sufficient. An eyewash station must be readily accessible. [4]
Skin	Chemical-resistant gloves (Nitrile rubber recommended). Flame-resistant lab coat. [4]	Disposable nitrile gloves should be changed immediately upon contamination. Do not wear shorts or open-toed shoes. [4]
Respiratory	Use only in a well-ventilated area or with local exhaust ventilation (e.g., a chemical fume hood). [4]	Avoid breathing fumes or vapors. If ventilation is inadequate, a NIOSH-approved respirator may be necessary. [4]

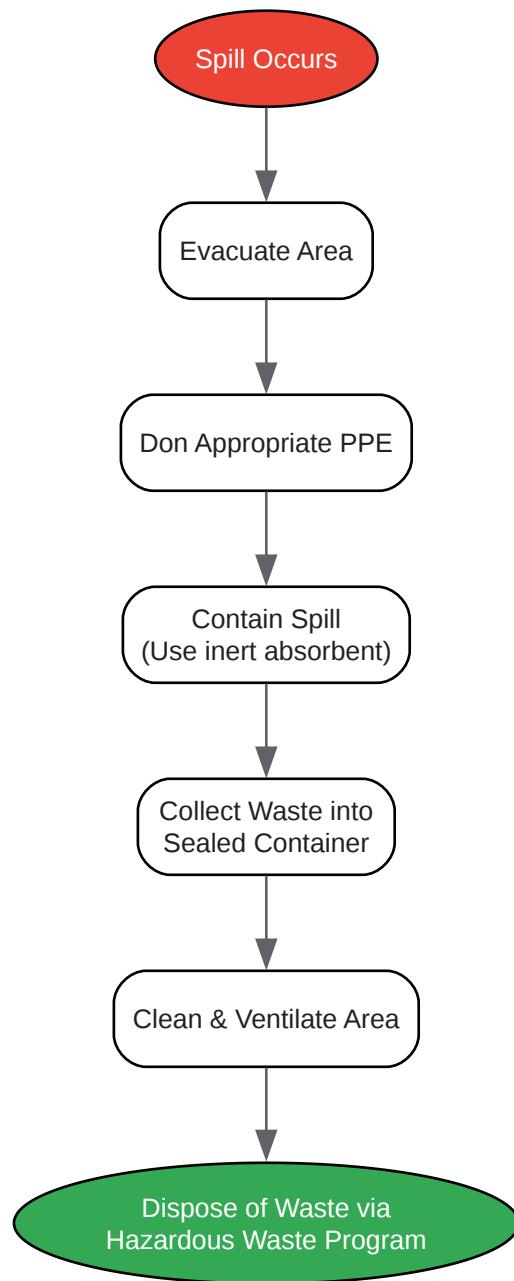
General Handling and Storage Protocol

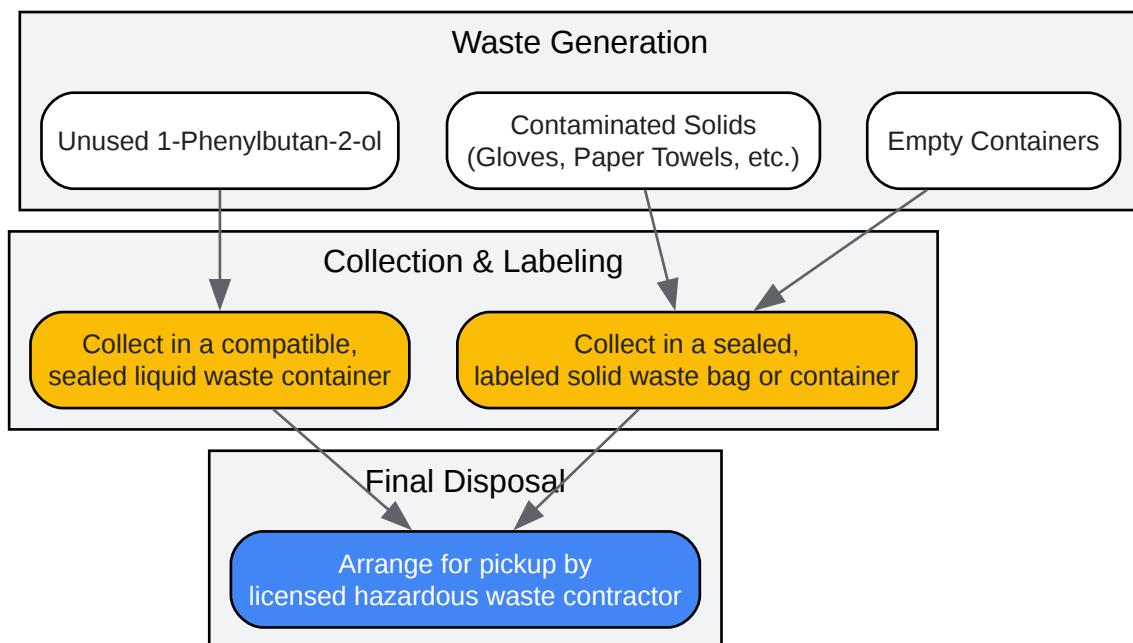
A general experimental protocol for handling **1-Phenylbutan-2-ol** in a laboratory setting.

Methodology:

- Preparation: Before handling, ensure that the work area, specifically a certified chemical fume hood, is clean and uncluttered. Verify that an emergency eyewash station and safety shower are accessible and operational.[4]
- PPE Donning: Put on all required PPE as specified in Table 3, including a lab coat, chemical safety goggles, and nitrile gloves.[4]
- Chemical Handling:
 - Perform all manipulations of **1-Phenylbutan-2-ol** inside the chemical fume hood to minimize inhalation exposure.[4]
 - Keep the container tightly closed when not in use.[4][5]
 - Avoid direct contact with skin and eyes.[6]
 - Keep away from sources of ignition such as heat, sparks, and open flames.[5]
 - Use measures to prevent the buildup of electrostatic charge.[6]
- Storage: Store the compound in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[7][8] Ensure the container is tightly sealed.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4][7] Decontaminate the work surface.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, in accordance with the disposal guidelines in Section 5.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Phenyl-2-butanol | C10H14O | CID 92833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-PHENYLBUTAN-2-OL | CAS 701-70-2 [matrix-fine-chemicals.com]
- 3. (2R)-1-phenylbutan-2-ol | C10H14O | CID 7003733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. carlroth.com:443 [carlroth.com:443]
- 6. opcw.org [opcw.org]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [safety, handling, and disposal of 1-Phenylbutan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b045080#safety-handling-and-disposal-of-1-phenylbutan-2-ol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com